

Safe handling and storage procedures for 2',5'-Difluoropropiophenone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2',5'-Difluoropropiophenone

Cat. No.: B1295022

[Get Quote](#)

Application Notes and Protocols for 2',5'-Difluoropropiophenone

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the safe handling, storage, and disposal procedures for **2',5'-Difluoropropiophenone**. The information is intended to ensure the safety of laboratory personnel and the integrity of the chemical.

Chemical and Physical Properties

2',5'-Difluoropropiophenone is a fluorinated organic compound used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	<chem>C9H8F2O</chem>	[3]
Molecular Weight	170.16 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	68-76 °C at 5 mmHg	[4]
Solubility	Low solubility in water; soluble in organic solvents like ethanol and ether.	[1]
Purity	≥ 99% (GC)	[4]
CAS Number	29112-90-1	[3]

Hazard Identification and Safety Precautions

2',5'-Difluoropropiophenone is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning	GHS07
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	GHS07

Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.[5]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If working outside a fume hood or with large quantities, use a NIOSH-approved respirator with an organic vapor cartridge.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[6\]](#)

Experimental Protocols

While specific published protocols detailing the use of **2',5'-Difluoropropiophenone** are not readily available, the following is a representative protocol for a Friedel-Crafts acylation to synthesize a similar compound, 2',4'-difluoropropiophenone, which can be adapted by a qualified chemist.[\[7\]](#)

Representative Synthesis of a Difluoropropiophenone

This protocol describes the synthesis of 2',4'-difluoropropiophenone and is provided as a general guideline.

Materials:

- m-Difluorobenzene
- Anhydrous aluminum chloride
- Propionyl chloride
- Methylene chloride
- Ice-water
- Anhydrous magnesium sulfate

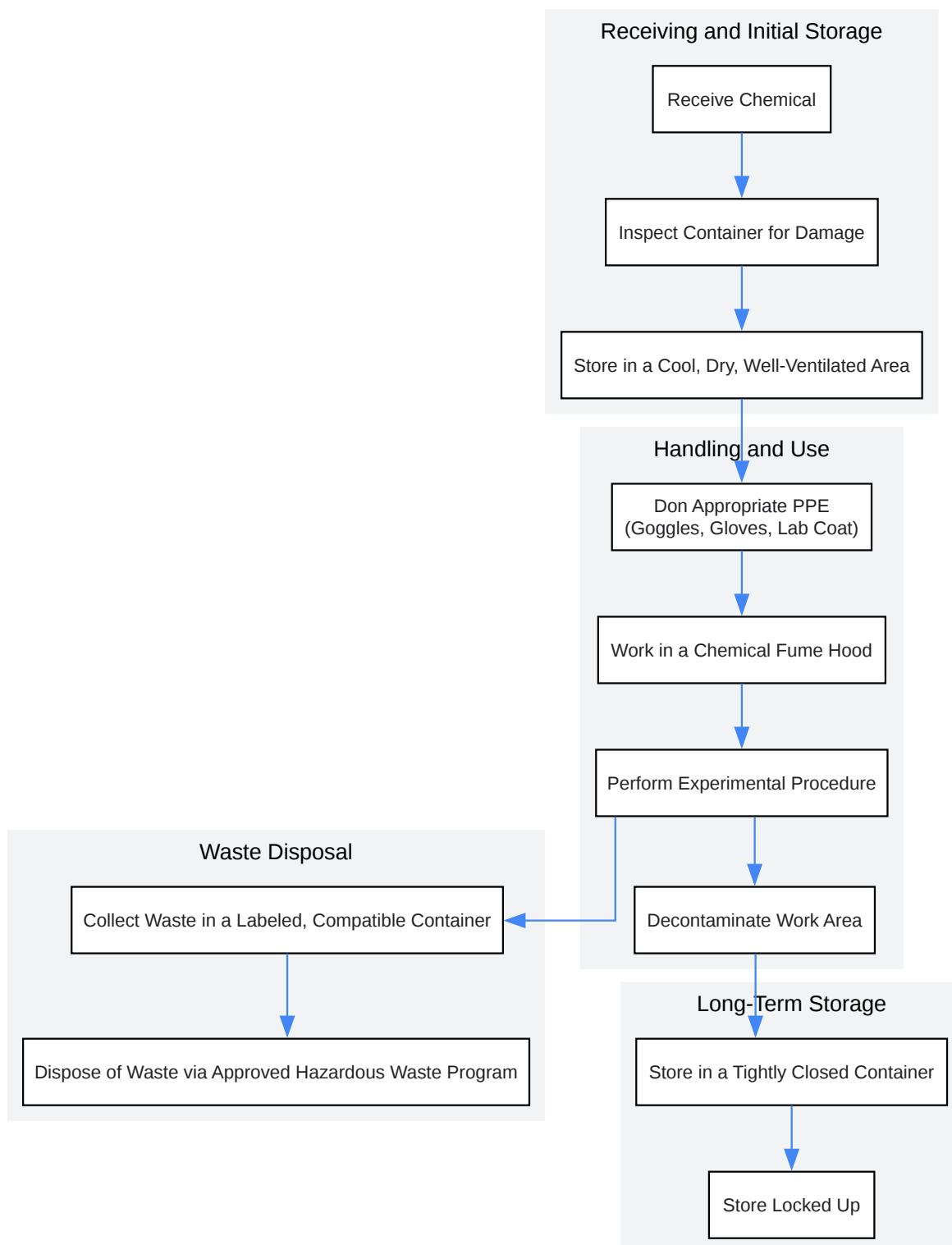
Procedure:

- To a mixture of m-difluorobenzene and anhydrous aluminum chloride, add propionyl chloride dropwise with stirring over 45 minutes.
- Stir the mixture for 2 hours on an oil bath at 50-55 °C.
- Cool the reaction mixture and add methylene chloride.
- Pour the resulting solution into ice-water with stirring.
- Separate the methylene chloride layer and extract the aqueous layer twice with methylene chloride.
- Combine the organic layers, wash with water, and dry over anhydrous magnesium sulfate.
- Distill off the solvent to obtain the product.

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **2',5'-Difluoropropiophenone**.

Workflow for Safe Handling of 2',5'-Difluoropropiophenone

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for 2',5'-Difluoropropiophenone.**

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[6]

Spill and Leak Procedures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material for disposal.
- Cleanup: Ventilate the area and wash the spill site after the material has been removed.

Storage and Disposal

Storage:

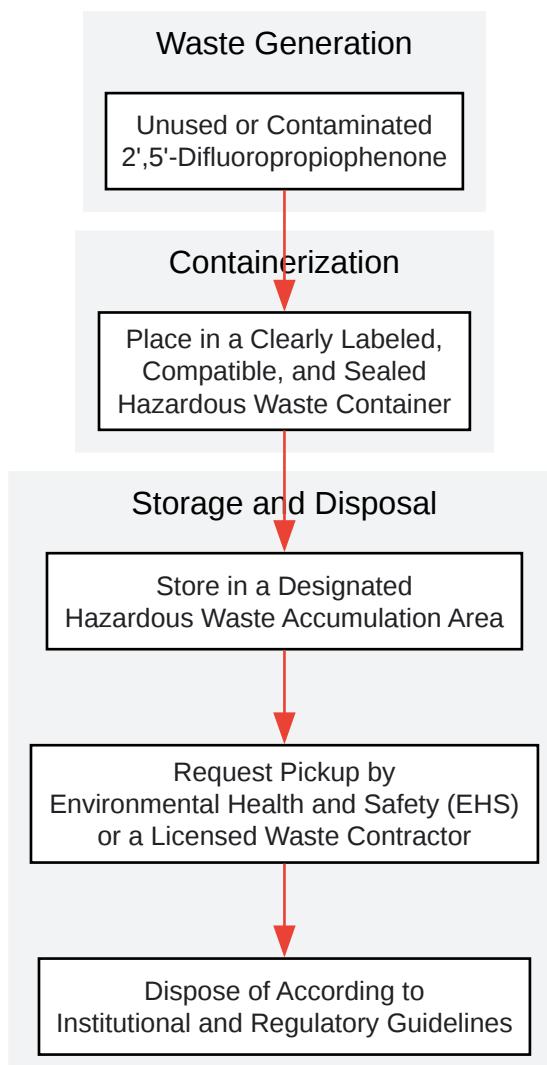
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[5]
- Keep the container tightly closed when not in use.
- Store in a locked cabinet or other secure location.

Disposal:

- Dispose of unwanted **2',5'-Difluoropropiophenone** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of it down the drain or in the regular trash.

The following diagram outlines the decision-making process for the proper disposal of **2',5'-Difluoropropiophenone**.

Disposal Protocol for 2',5'-Difluoropropiophenone



[Click to download full resolution via product page](#)

Caption: Disposal protocol for **2',5'-Difluoropropiophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2',5'-DIFLUOROPROPIOPHENONE - Safety Data Sheet [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. fishersci.com [fishersci.com]
- 6. multimedia.3m.com [multimedia.3m.com]
- 7. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Safe handling and storage procedures for 2',5'-Difluoropropiophenone]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295022#safe-handling-and-storage-procedures-for-2-5-difluoropropiophenone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com